

Furothiazole: A Technical Guide to Chemical Properties and Stability Analysis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Furothiazole*

CAS No.: 531-82-8

Cat. No.: B1216896

[Get Quote](#)

Introduction: The Significance of Furothiazole in Modern Drug Development

Furothiazole, systematically known as N-[4-(5-Nitro-2-furyl)-2-thiazolyl]acetamide (CAS 531-82-8), is a heterocyclic compound that stands at the intersection of two medically significant scaffolds: the 5-nitrofuran ring and the thiazole nucleus.[1][2][3] The 5-nitrofuran class of compounds has a long history as potent antimicrobial agents, while the thiazole ring is a privileged structure found in a multitude of approved drugs, exhibiting a wide array of pharmacological activities including anticancer and antimicrobial effects.[4][5][6] The unique combination of these two moieties in **furothiazole** suggests a complex reactivity profile and a compelling need for a thorough understanding of its chemical stability.[1] This is of paramount importance as the stability of an active pharmaceutical ingredient (API) directly impacts the safety, efficacy, and shelf-life of the final drug product.[7][8]

This technical guide provides an in-depth analysis of the chemical properties of **furothiazole** and a comprehensive framework for assessing its stability. It is designed for researchers, scientists, and drug development professionals, offering not just protocols, but the causal reasoning behind experimental choices, grounded in the principles of physical organic

chemistry and regulatory expectations set forth by the International Council for Harmonisation (ICH).[7][9]

Part 1: Core Chemical and Physical Properties of Furothiazole

A foundational understanding of **furothiazole**'s intrinsic properties is essential before embarking on stability studies. These characteristics influence its behavior in solution, its interaction with excipients, and the selection of appropriate analytical techniques.

Molecular Structure and Functional Group Analysis

Furothiazole's structure is characterized by three key functional groups: a 5-nitrofuranyl ring, a thiazole ring, and an acetamide group.[1] Each of these contributes to the molecule's overall chemical personality.

- **5-Nitrofuranyl Ring:** The nitro group is a strong electron-withdrawing group, which activates the furanyl ring to nucleophilic attack and is often associated with the biological activity of this class of compounds. It is also a known chromophore, which is advantageous for UV-spectrophotometric detection.[1]
- **Thiazole Ring:** This five-membered heterocycle is aromatic and contains both a sulfur and a nitrogen atom. It is relatively stable but can be susceptible to photo-oxidation, particularly when substituted with aryl rings.[10]
- **Acetamide Group:** The amide linkage is a potential site for hydrolysis under both acidic and basic conditions.[8]

Physicochemical Data Summary

The known physicochemical properties of **furothiazole** are summarized in the table below. This data is critical for designing formulation strategies and for the development of analytical methods.

Property	Value/Description	Source(s)
Chemical Name	N-[4-(5-Nitro-2-furyl)-2-thiazoly]acetamide	[1][3]
CAS Number	531-82-8	[1][3]
Molecular Formula	C9H7N3O4S	[1][3]
Molecular Weight	253.24 g/mol	[1][3][11]
Appearance	Yellow crystalline solid	[7]
Melting Point	296 °C (with decomposition)	[1]
pKa (Predicted)	9.34 ± 0.50	[1]
LogP (Predicted)	0.91	[7]

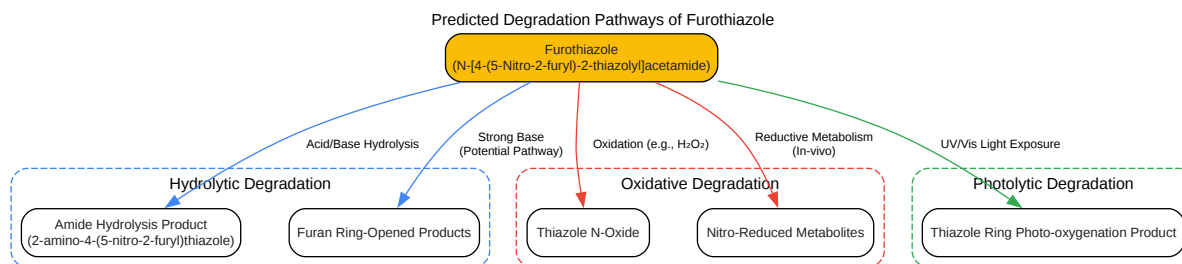
Table 1: Key Physicochemical Properties of **Furothiazole**.

Part 2: A Deep Dive into the Stability Profile of Furothiazole

The core of this guide is the analysis of **furothiazole**'s stability under various stress conditions. Forced degradation studies are instrumental in identifying potential degradation pathways, understanding the intrinsic stability of the molecule, and developing stability-indicating analytical methods.[9][12] The goal is to induce degradation to a limited extent (typically 5-20%) to ensure that the degradation products can be reliably detected and characterized without completely destroying the parent molecule.[9][13]

Predicted Degradation Pathways from Structural Analysis

Based on the functional groups present in **furothiazole**, several degradation pathways can be hypothesized. The following diagram illustrates the most probable routes of degradation under hydrolytic, oxidative, and photolytic stress.



[Click to download full resolution via product page](#)

Caption: Predicted degradation pathways for **furothiazole** under various stress conditions.

Hydrolytic Stability (Acid and Base)

- Expertise & Rationale: The amide linkage in **furothiazole** is the most probable site for hydrolysis. Amide hydrolysis can be catalyzed by both acid and base. Furthermore, 5-nitrofuran rings are known to be susceptible to degradation in alkaline conditions.[14][15] Therefore, a comprehensive pH-rate profile is necessary.
- Predicted Outcome:
 - Acidic Conditions: Slow hydrolysis of the acetamide group to yield 2-amino-4-(5-nitro-2-furyl)thiazole. The molecule is expected to be relatively stable in mild acidic pH.
 - Neutral Conditions: Very slow hydrolysis is expected.
 - Alkaline Conditions: Faster hydrolysis of the acetamide group is anticipated. At higher pH and temperature, cleavage of the furan ring may also occur, a known degradation pathway for related nitrofuran antibiotics like nitrofurantoin.[15]

Oxidative Stability

- **Expertise & Rationale:** The thiazole ring, with its heteroatoms, can be susceptible to oxidation. The 5-nitrofuran moiety is known to undergo metabolic reduction in vivo, which is a form of reductive degradation but is often studied alongside oxidative stress as it involves redox chemistry.[16] Hydrogen peroxide is a standard oxidant for forced degradation studies.
- **Predicted Outcome:** **Furothiazole** may be susceptible to oxidation, potentially forming N-oxides on the thiazole ring. In biological systems, the primary metabolic pathway is the reduction of the nitro group, leading to reactive intermediates that can bind to macromolecules.[16]

Photostability

- **Expertise & Rationale:** The extensive conjugation in **furothiazole**, involving both aromatic and heteroaromatic rings, suggests it will absorb UV and possibly visible light, making it a candidate for photolytic degradation. Studies on other aryl-substituted thiazoles have shown they can undergo photo-oxygenation.[10]
- **Predicted Outcome:** Exposure to light, particularly UV light as specified in ICH Q1B guidelines, is expected to cause degradation.[17][18] The degradation pathway could involve a [4+2] cycloaddition with singlet oxygen across the thiazole ring, leading to rearranged products.[10]

Thermal Stability

- **Expertise & Rationale:** The high melting point of 296 °C with decomposition indicates good thermal stability in the solid state.[1] However, thermal stress in solution, especially in the presence of water (humidity), can accelerate hydrolytic and other degradation pathways.
- **Predicted Outcome:** In the solid state, **furothiazole** is likely stable at moderately elevated temperatures. In solution, temperature will act as a catalyst for hydrolysis, with degradation rates increasing according to the Arrhenius equation.[15]

Part 3: Experimental Protocols for Stability Analysis

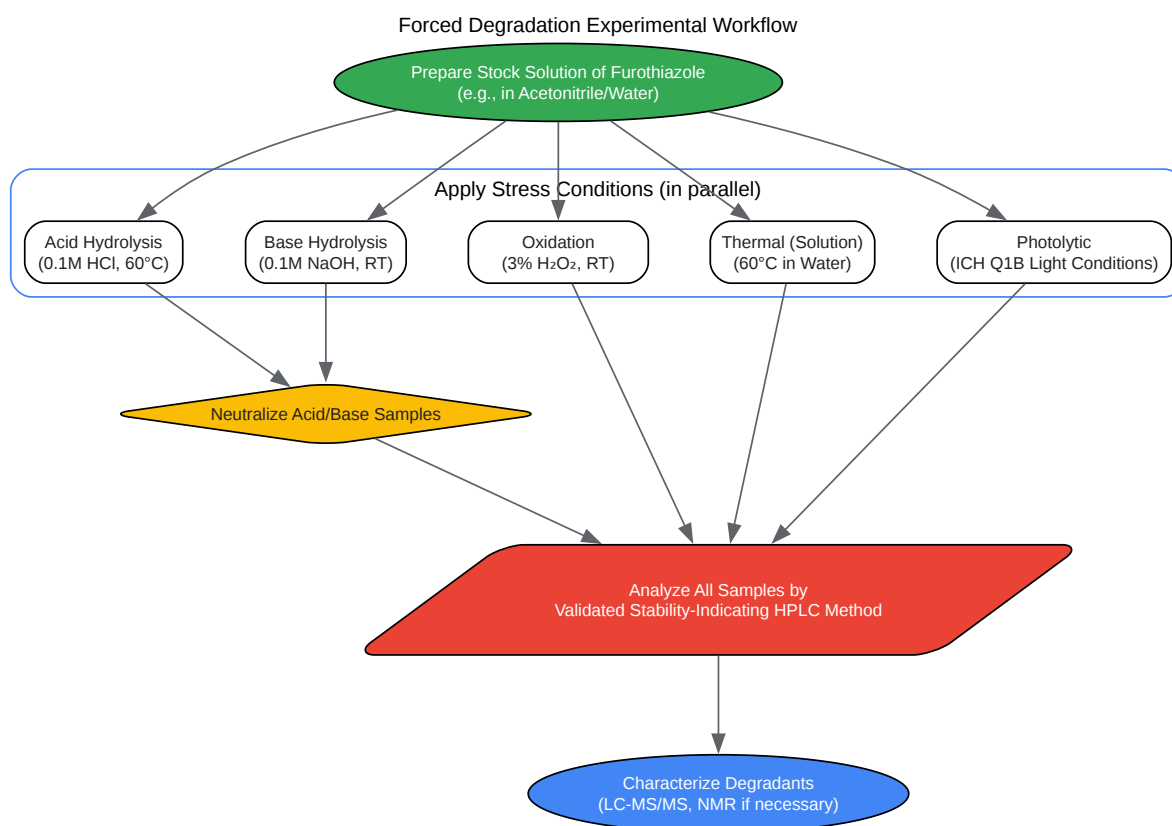
The following protocols are designed as a self-validating system, ensuring that any observed degradation is a true reflection of the molecule's instability under the applied stress. These protocols are based on the ICH Q1A(R2) and Q1B guidelines.[7][9][17][19]

Development of a Stability-Indicating HPLC Method

- Trustworthiness: A validated stability-indicating method is the cornerstone of any stability study. It must be able to separate the parent drug from all potential degradation products, process impurities, and excipients.[8]
- Protocol:
 - Column Selection: Start with a C18 reversed-phase column (e.g., 150 mm x 4.6 mm, 3.5 µm particle size).
 - Mobile Phase Screening: Use a gradient elution method to ensure separation of compounds with a wide range of polarities.
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: Acetonitrile or Methanol.
 - Gradient: Start with a low percentage of B (e.g., 10%) and ramp up to a high percentage (e.g., 90%) over 20-30 minutes.
 - Detection: Utilize a photodiode array (PDA) detector. The 5-nitrofuran chromophore should provide strong absorbance. Scan from 200-400 nm and select a wavelength of maximum absorbance for quantification (likely around 370-380 nm for nitrofuran compounds).[20]
 - Method Validation: Once a suitable separation is achieved, validate the method according to ICH Q2(R2) for specificity, linearity, range, accuracy, precision, and robustness.[9] Specificity will be confirmed by analyzing the stressed samples.

Forced Degradation (Stress Testing) Workflow

The following diagram outlines a logical workflow for conducting forced degradation studies.



[Click to download full resolution via product page](#)

Caption: A systematic workflow for conducting forced degradation studies on **furothiazole**.

- Step-by-Step Protocol:
 - Sample Preparation: Prepare solutions of **furothiazole** (e.g., 1 mg/mL) in a suitable solvent mixture (e.g., acetonitrile/water).

- Acid Hydrolysis: Mix the drug solution with 0.1 M HCl. Store at 60°C. Withdraw samples at appropriate time points (e.g., 2, 4, 8, 24 hours), neutralize with an equivalent amount of 0.1 M NaOH, and dilute for HPLC analysis.
- Base Hydrolysis: Mix the drug solution with 0.1 M NaOH. Store at room temperature (due to expected higher reactivity). Withdraw samples at shorter intervals (e.g., 5, 15, 30, 60 minutes), neutralize with 0.1 M HCl, and dilute for analysis.
- Oxidative Degradation: Mix the drug solution with 3% H₂O₂. Store at room temperature, protected from light. Withdraw samples at various time points and analyze.
- Thermal Degradation: Dissolve the drug in water and heat at 60°C. Analyze samples at various time points. A parallel solid-state study should also be conducted by storing the API powder at elevated temperatures (e.g., 80°C).
- Photolytic Degradation: Expose the drug solution and solid API to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near UV energy of not less than 200 watt-hours/square meter, as per ICH Q1B.[17][21] A dark control sample must be stored under the same conditions to differentiate between thermal and photolytic degradation.
- Analysis: Analyze all stressed samples, along with an unstressed control, using the validated stability-indicating HPLC method. Calculate the mass balance to ensure that all degradation products are accounted for.

Part 4: Data Interpretation and Summary

The results from the forced degradation studies should be compiled to build a comprehensive stability profile of **furothiazole**.

Summary of Expected Stability Profile

The following table summarizes the anticipated outcomes of the forced degradation studies based on the chemical structure of **furothiazole** and data from related compounds.

Stress Condition	Reagents/Conditions	Expected Degradation	Probable Major Degradant(s)
Acid Hydrolysis	0.1 M HCl, 60°C	Moderate	2-amino-4-(5-nitro-2-furyl)thiazole
Base Hydrolysis	0.1 M NaOH, Room Temp	Significant	2-amino-4-(5-nitro-2-furyl)thiazole, Furan-ring opened products
Oxidation	3% H ₂ O ₂ , Room Temp	Moderate	Thiazole N-Oxide derivatives
Thermal (Solution)	Water, 60°C	Moderate	Similar to hydrolysis products
Photolysis	ICH Q1B Light Conditions	Significant	Thiazole ring photo-oxygenation products

Table 2: Predicted Outcomes of Forced Degradation Studies on **Furothiazole**.

Conclusion

Furothiazole is a molecule of significant interest, but its inherent chemical stability must be thoroughly understood to ensure the development of a safe and effective pharmaceutical product. Based on its constituent functional groups—the acetamide, 5-nitrofuran, and thiazole moieties—**furothiazole** is predicted to be most susceptible to degradation under basic, oxidative, and photolytic conditions. The primary degradation pathways are likely to involve amide hydrolysis and modifications to the heterocyclic rings.

This guide provides a robust, scientifically-grounded framework for systematically investigating these potential liabilities. By employing a validated stability-indicating HPLC method and conducting forced degradation studies according to ICH guidelines, researchers can elucidate the degradation pathways, identify critical degradation products, and ultimately develop stable formulations with appropriate storage conditions and shelf-life. This rigorous, proactive approach to stability analysis is not merely a regulatory requirement but a fundamental pillar of modern, quality-by-design drug development.

References

- Blessy, M. et al. (2014). Development of forced degradation and stability indicating studies of drugs—A review. *Journal of Pharmaceutical Analysis*, 4(3), 159–165.
- ICH. (2003). Q1A(R2) Stability Testing of New Drug Substances and Products. International Council for Harmonisation of Technical Requirements for Pharmaceuticals for Human Use.
- Sinha, A. (2025). Forced Degradation Study as per ICH Guidelines: What Q1A(R2) Expects.
- Vulcanchem. (n.d.). **Furothiazole** - 531-82-8.
- Alfa Chemistry. (n.d.). CAS 531-82-8 **furothiazole**.
- Wang, C. Y., et al. (1975). Metabolism and disposition of N-(4-(5-nitro-2-furyl)-(2-14-C)thiazolyl)
- Patel, K. et al. (2020). Effects of pH, Temperature and Agitation on Nitrofurazone Degradation.
- McCracken, R. J., & Kennedy, D. G. (2007). Stability studies of the metabolites of nitrofurantoin antibiotics during storage and cooking. *Food Additives & Contaminants*, 24(3), 253-259.
- Conneely, A., et al. (2004). Development of an analytical method to detect metabolites of nitrofurans. *Analytica Chimica Acta*, 529(1-2), 271-277.
- Volk, K. J., et al. (2007). Structural analysis of photo-degradation in thiazole-containing compounds by LC-MS/MS and NMR. *Journal of Pharmaceutical and Biomedical Analysis*, 44(3), 678-687.
- World Journal of Biology Pharmacy and Health Sciences. (2025). The Nitrofurantoin Spectrum: Development of Precise Analytical Method Using Spectroscopy.
- McCracken, R. J., & Kennedy, D. G. (2007). Stability studies of the metabolites of nitrofurantoin antibiotics during storage and cooking. *Food Additives and Contaminants*, 24(3), 253-259.
- International Journal of Chemical and Pharmaceutical Analysis. (2016).
- Stolte, S., et al. (2019). Nitrofurantoin—Microbial Degradation and Interactions with Environmental Bacterial Strains. *International Journal of Molecular Sciences*, 20(9), 2193.
- ECHEMI. (n.d.). N-[4-(5-Nitro-2-furyl)]
- Dong, M. W. (2021). Development of Stability-Indicating Analytical Procedures by HPLC: An Overview and Best Practices.
- Biošić, M., et al. (2017). Nitrofurantoin hydrolytic degradation in the environment. *Chemosphere*, 185, 1073-1081.
- PubChem. (n.d.). N-(4-(5-Nitro-2-furyl)-2-thiazolyl)acetamide.
- Biošić, M., et al. (2017). Nitrofurantoin hydrolytic degradation in the environment. *Chemosphere*, 185, 1073-1081.
- Olejnik, M., et al. (2011). Development and validation of a liquid chromatography method for the determination of nitrofurans in water.
- US EPA. (2025). Acetamide, N-[4-(5-nitro-2-furanyl)-2-thiazolyl]- - Substance Details - SRS.

- Kendre, K., et al. (2023). Stability Indicating HPLC Method Development: A Review. International Journal of Pharmaceutical and Phytopharmacological Research, 26(3).
- Bakshi, M., & Singh, S. (2002). Forced Degradation – A Review. Journal of Pharmaceutical and Biomedical Analysis, 28(6), 1011-1040.
- ICH. (1996). Q1B Photostability Testing of New Active Substances and Medicinal Products. International Council for Harmonisation of Technical Requirements for Pharmaceuticals for Human Use.
- Chavda, V. P., & Soniwala, M. M. (2013). PHOTOSTABILITY TESTING.
- Stolte, S., et al. (2019). Nitrofurantoin—Microbial Degradation and Interactions with Environmental Bacterial Strains.
- Zarrow, E. H., et al. (1981). Metabolism of N-[4-(5-nitro-2-furyl)-2-thiazolyl]formamide by Prostaglandin Endoperoxide Synthetase. Cancer Research, 41(9 Pt 1), 3551-3554.
- ICH. (1996). STABILITY TESTING: PHOTOSTABILITY TESTING OF NEW DRUG SUBSTANCES AND PRODUCTS.
- Powell, M. (2021). Photostability testing theory and practice. Q1 Scientific.
- GSRS. (n.d.). N-(5-(5-NITRO-2-FURYL)-1,3,4-THIADIAZOL-2-YL)ACETAMIDE.
- MDPI. (2021).
- de Souza, T. B., et al. (2018). Synthesis and biological evaluation of thiazole derivatives as LbSOD inhibitors. Medicinal Chemistry Research, 27(4), 1146-1155.
- ResearchGate. (2016). (PDF) pH and Temperature Responsive Electrooxidation of Thiazole Derivatives and Preliminary Screening of Their Antioxidant Activity.
- Stolte, S., et al. (2019). Nitrofurantoin—Microbial Degradation and Interactions with Environmental Bacterial Strains. International Journal of Molecular Sciences, 20(9), 2193.
- Asif, M. (2020). Thiazole: A Versatile Standalone Moiety Contributing to the Development of Various Drugs and Biologically Active Agents. Molecules, 25(17), 3847.
- Journal of Chemical Health Risks. (2025).
- Royal Society of Chemistry. (2022). Late-stage functionalization of 5-nitrofurans derivatives and their antibacterial activities.
- Wolszczak, M., et al. (2022). Influence of pH on the Kinetics and Products of Photocatalytic Degradation of Sulfonamides in Aqueous Solutions. International Journal of Molecular Sciences, 23(21), 13217.
- ResearchGate. (2025). (PDF) Synthesis and Biological Evaluation of Thiazole-Based Derivatives with Potential against Breast Cancer and Antimicrobial Agents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Forced Degradation Study in Pharmaceutical Stability | Pharmaguideline [pharmaguideline.com]
- 2. biopharminternational.com [biopharminternational.com]
- 3. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 4. GSRS [gsrs.ncats.nih.gov]
- 5. Thiazole: A Versatile Standalone Moiety Contributing to the Development of Various Drugs and Biologically Active Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 6. chemrevlett.com [chemrevlett.com]
- 7. ijcrt.org [ijcrt.org]
- 8. ijppr.humanjournals.com [ijppr.humanjournals.com]
- 9. resolvemass.ca [resolvemass.ca]
- 10. Structural analysis of photo-degradation in thiazole-containing compounds by LC-MS/MS and NMR - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. N-(4-(5-Nitro-2-furyl)-2-thiazolyl)acetamide | C₉H₇N₃O₄S | CID 10753 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. biomedres.us [biomedres.us]
- 13. m.youtube.com [m.youtube.com]
- 14. researchgate.net [researchgate.net]
- 15. Nitrofurantoin hydrolytic degradation in the environment - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Metabolism and disposition of N-(4-(5-nitro-2-furyl)-(2-¹⁴C)thiazolyl)acetamide in the rat - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. ema.europa.eu [ema.europa.eu]
- 18. pharmatutor.org [pharmatutor.org]
- 19. database.ich.org [database.ich.org]
- 20. researchgate.net [researchgate.net]
- 21. q1scientific.com [q1scientific.com]
- To cite this document: BenchChem. [Furothiazole: A Technical Guide to Chemical Properties and Stability Analysis]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b1216896/docs#furothiazole-a-technical-guide-to-chemical-properties-and-stability-analysis\]](https://www.benchchem.com/product/b1216896/docs#furothiazole-a-technical-guide-to-chemical-properties-and-stability-analysis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)